

solubility and stability of codeinone in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Codeinone
Cat. No.:	B1234495

[Get Quote](#)

An In-depth Technical Guide on the Solubility and Stability of **Codeinone** in Different Solvents

For the Attention of Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the current scientific understanding of the solubility and stability of **codeinone**. Due to the limited availability of quantitative data for **codeinone**, this document also includes relevant data for the structurally related and more extensively studied compound, codeine, to provide a valuable comparative context for researchers. The guide details available solubility data in various solvents, explores the stability of these compounds under different environmental conditions, and outlines relevant experimental methodologies. Furthermore, it visualizes key biochemical pathways involving **codeinone** to aid in understanding its metabolic and biosynthetic context.

Introduction

Codeinone is a ketone derivative of codeine and a key intermediate in the biosynthesis of morphine in the opium poppy (*Papaver somniferum*). It also appears as an oxidation product of codeine.^[1] Understanding the physicochemical properties of **codeinone**, such as its solubility and stability, is crucial for its isolation, purification, formulation, and for the development of analytical methods. This guide aims to consolidate the available technical information on these properties.

Solubility of Codeinone and Codeine

Precise quantitative solubility data for **codeinone** in a wide range of solvents is not readily available in the public domain. However, qualitative information and extensive data for the parent compound, codeine, can provide useful insights.

Qualitative Solubility of Codeine

Codeine's solubility is dependent on whether it is in its free base form or as a salt.

- Codeine Free Base: Generally soluble in organic solvents like chloroform, ethanol, and methanol. It is slightly soluble in boiling water but insoluble in cold water and diethyl ether.[2]
- Codeine Phosphate Salt: Soluble in water, but only slightly soluble in methanol, chloroform, and diethyl ether.[2]
- Codeine Sulfate Salt: Soluble in water and slightly soluble in methanol. It is insoluble in chloroform and diethyl ether.[2]

Quantitative Solubility Data for Codeine and its Salts

The following tables summarize the available quantitative solubility data for codeine and its phosphate salt in various solvents. This information can serve as a valuable reference point for estimating the solubility behavior of the structurally similar **codeinone**.

Table 1: Solubility of Codeine Free Base

Solvent	Solubility	Temperature (°C)
Water	1 g in 90 mL	Room Temperature
Hot Water	Less soluble than in cold water	-
Ethanol	Soluble	-
Ether	Soluble	-
Acetone	Soluble	-
Benzene	Soluble	-
Amyl Alcohol	Soluble	-
Chloroform	Slightly soluble	-

Data sourced from various literature.[\[3\]](#)

Table 2: Solubility of Codeine Phosphate in N-Methyl-2-pyrrolidone (NMP) and Ethanol Binary Mixtures

Mass Fraction of NMP	Temperature (K)	Molar Solubility (x 10^3)
0.0	293.2	1.35
0.1	293.2	2.18
0.2	293.2	3.42
0.3	293.2	5.39
0.4	293.2	8.21
0.5	293.2	12.15
0.6	293.2	17.68
0.7	293.2	25.41
0.8	293.2	35.92
0.9	293.2	49.87
1.0	293.2	68.11

This table presents a selection of data from the study. The full dataset includes measurements at 298.2 K, 303.2 K, 308.2 K, and 313.2 K, showing increased solubility with higher temperatures and higher mass fractions of NMP.^[4]

Stability of Codeinone and Codeine

The stability of **codeinone** and related opioids is influenced by factors such as pH, temperature, light, and the presence of oxidizing agents.

Stability of Codeine

- Effect of pH: Aqueous solutions of codeine phosphate are relatively stable at a pH of 3.5.^[1] At neutral pH, codeine can partially oxidize to form norcodeine and **codeinone**.^[1] In basic solutions, the formation of norcodeine is favored.^[1]
- Effect of Light: In acidic solutions exposed to light, codeine can undergo autoxidation.^[1] Therefore, protection from light is recommended for aqueous pharmaceutical preparations of codeine.^[1]

- Effect of Temperature: The degradation of aqueous codeine phosphate solutions follows first-order kinetics and is dependent on temperature.[1][5]

Stability and Degradation of Codeinone

Specific kinetic data on the degradation of **codeinone** is scarce. However, it is known to be a reactive intermediate.

- Oxidation: **Codeinone** can be efficiently and directly converted to 14-hydroxy**codeinone** through catalytic air oxidation in an aqueous solution.[6] This suggests that **codeinone** is susceptible to oxidation.
- Transformation in Acidic Solution: In a hydrochloric acid solution, **codeinone** can be transformed into a new base, C₁₈H₂₁NO₄.[1]

Experimental Protocols

Solubility Determination (Shake-Flask Method)

This protocol is adapted from a study on codeine phosphate solubility and is a standard method for determining equilibrium solubility.[4]

- Preparation of Solvent Mixtures: Prepare a series of vials with known volumes or masses of the desired solvent or solvent mixtures.
- Addition of Solute: Add an excess amount of the compound (e.g., **codeinone**) to each vial to ensure that a saturated solution is formed.
- Equilibration: Seal the vials and place them in a constant temperature incubator with agitation (e.g., a shaker) for a sufficient period (e.g., 48 hours) to reach equilibrium.
- Phase Separation: After equilibration, centrifuge the vials at a high speed (e.g., 6000 rpm) to separate the undissolved solid from the saturated supernatant.
- Quantification: Carefully withdraw an aliquot of the clear supernatant. Dilute the aliquot with a suitable solvent and determine the concentration of the dissolved compound using a validated analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).

- Calculation: From the concentration of the diluted sample and the dilution factor, calculate the solubility of the compound in the original solvent.

Stability Testing

A general protocol for assessing the stability of a compound like **codeinone** involves the following steps:

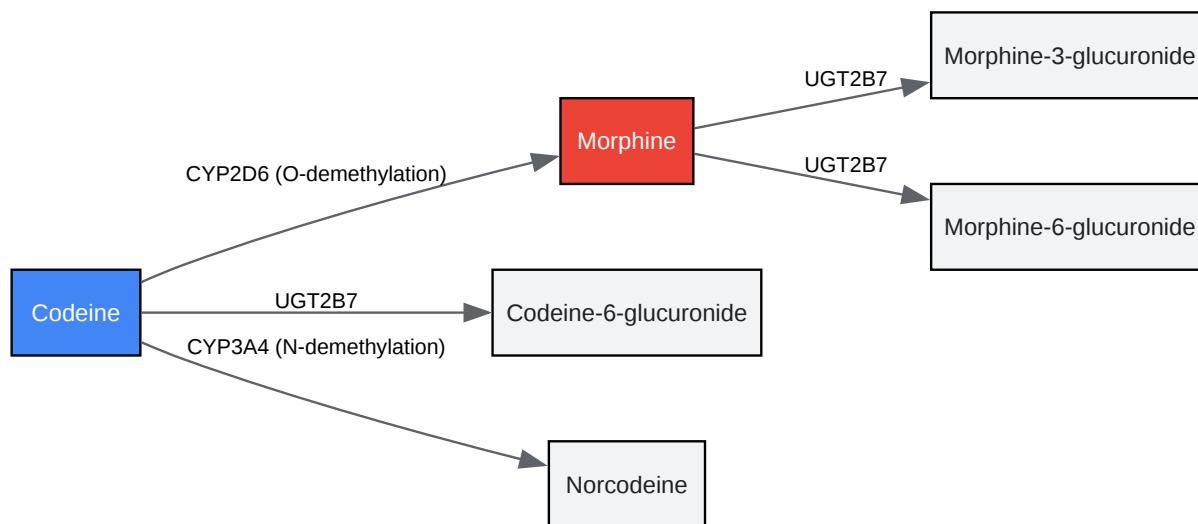
- Sample Preparation: Prepare solutions of **codeinone** in the desired solvents and at various pH values.
- Storage Conditions: Store the prepared samples under controlled conditions of temperature (e.g., refrigerated, room temperature, elevated temperatures) and light (e.g., protected from light, exposed to a specific wavelength of light).
- Time Points: At specified time intervals, withdraw aliquots from each sample.
- Analysis: Analyze the aliquots for the concentration of the parent compound (**codeinone**) and the presence of any degradation products. HPLC with a photodiode array (PDA) or mass spectrometric (MS) detector is a common analytical technique for this purpose.
- Data Analysis: Plot the concentration of the parent compound versus time to determine the degradation kinetics (e.g., zero-order, first-order). From the rate constant, the half-life ($t_{1/2}$) and shelf-life (t_{90}) can be calculated. Identify the structure of significant degradation products using techniques like LC-MS/MS and Nuclear Magnetic Resonance (NMR) spectroscopy.

Signaling Pathways and Metabolism

While the direct signaling pathways of **codeinone** are not extensively detailed, its role in the metabolism of codeine and the biosynthesis of morphine provides critical context.

Codeine Metabolism

Codeine itself is a prodrug that is metabolized in the liver to its active form, morphine, primarily by the enzyme CYP2D6. Other metabolic pathways also exist.

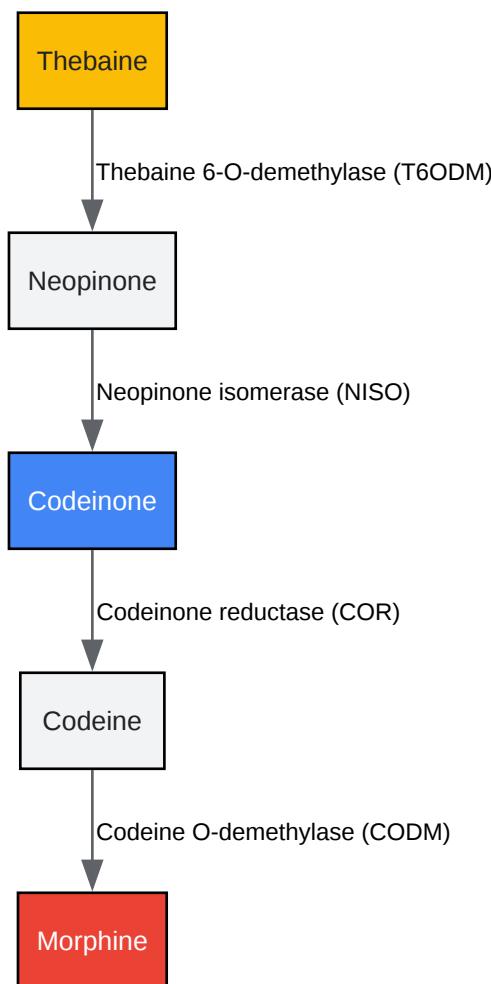


[Click to download full resolution via product page](#)

Caption: Metabolic pathways of codeine in the liver.

Morphine Biosynthesis

Codeinone is a critical intermediate in the biosynthetic pathway of morphine from thebaine in *Papaver somniferum*.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. crimelab.phoenix.gov [crimelab.phoenix.gov]
- 3. scribd.com [scribd.com]
- 4. ps.tbzmed.ac.ir [ps.tbzmed.ac.ir]

- 5. [Analysis and the stability of codeine phosphate. 2: Stability of aqueous codeine phosphate solutions] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [solubility and stability of codeinone in different solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234495#solubility-and-stability-of-codeinone-in-different-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com